

Technical Safety Guide: 4,5-Dibromopyridin-2-ol

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Compound of Interest

Compound Name: 4,5-Dibromopyridin-2-ol

Cat. No.: B11717726

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Chemical Identity & Physicochemical Context[1][2][3][4][5][6][7][8][9]

Nomenclature and Tautomerism

4,5-Dibromopyridin-2-ol exists in a dynamic tautomeric equilibrium with its amide form, 4,5-Dibromo-2(1H)-pyridone. In the solid state and in polar solvents (e.g., DMSO, DMF), the 2-pyridone form predominates due to intermolecular hydrogen bonding, which creates stable dimers. This structural nuance dictates its solubility profile and handling requirements.

- IUPAC Name: 4,5-Dibromo-2(1H)-pyridone
- Common Synonyms: 4,5-Dibromo-2-hydroxypyridine; 4,5-Dibromo-2-pyridinol.
- Molecular Formula: C

H

Br

NO[1]

- Molecular Weight: ~252.89 g/mol

Physical Properties (Interpolated from Analogs)

Property	Description	Technical Implication
Physical State	Solid (Crystalline powder)	Potential for dust generation; requires static control.
Color	Off-white to pale yellow/tan	Discoloration often indicates photo-degradation (liberation of Br or HBr).
Melting Point	>150°C (Predicted)	High thermal stability, but sublimation may occur under high vacuum.
Solubility	Low in water; High in DMSO, DMF, DMAc	Use polar aprotic solvents for stock solutions; avoid non-polar ethers for initial dissolution.
pKa	~8–9 (OH/NH)	Weakly acidic; can be deprotonated by bases (e.g., K ₂ CO ₃ , Cs ₂ CO ₃) for N- or O-alkylation.

Hazard Identification & Risk Assessment

Given the scarcity of specific toxicological data for the 4,5-isomer, the safety profile is derived from the structural class of poly-halogenated pyridones (e.g., 3,5-dibromo-2-pyridone, 2,5-dibromopyridine). Treat this compound as a functional irritant with potential acute toxicity.

GHS Classification (Self-Validating Assessment)

- Signal Word: WARNING

- Hazard Statements:
 - H302: Harmful if swallowed (Category 4).
 - H315: Causes skin irritation (Category 2).[2]
 - H319: Causes serious eye irritation (Category 2A).[2]
 - H335: May cause respiratory irritation (Category 3).[2]

Specific Toxicity Concerns

- Sensitization: Halogenated pyridines are known sensitizers. Repeated dermal exposure can lead to allergic dermatitis.
- Respiratory: Fine dusts are highly irritating to the upper respiratory tract. Inhalation of dust may cause coughing or chemically induced pneumonitis.
- Degradation Hazards: Thermal decomposition or prolonged exposure to light may release Hydrogen Bromide (HBr) gas and Nitrogen Oxides (NOx).

Engineering Controls & Personal Protective Equipment (PPE)[1]

Engineering Controls

- Primary Containment: All weighing and transfer operations must be performed inside a certified Chemical Fume Hood.
- Static Control: Use anti-static weighing boats and grounding mats, as dry pyridone powders are prone to static charge buildup, increasing dispersion risk.

PPE Selection Strategy

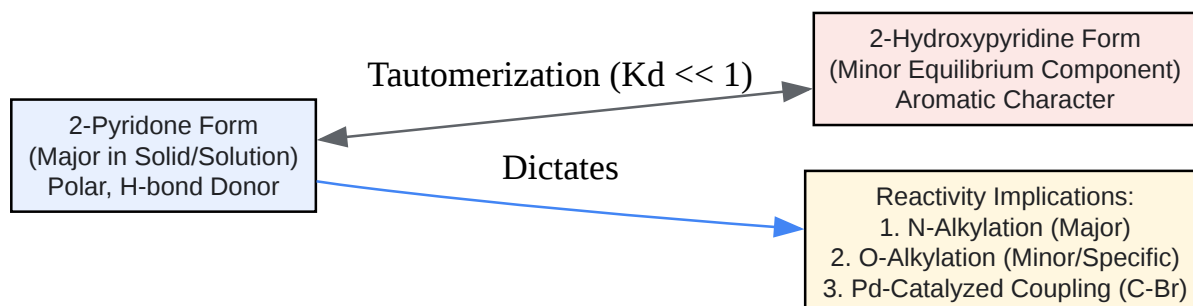
The choice of PPE is based on chemical compatibility logic for halogenated aromatics.

PPE Category	Recommendation	Causality/Rationale
Gloves	Nitrile (Double-gloved)	Latex is permeable to many halogenated aromatics. Double-gloving (0.11 mm min. thickness) provides a breakthrough time buffer >480 min.
Eye Protection	Chemical Safety Goggles	Safety glasses are insufficient for fine powders that can bypass side shields.
Respiratory	N95 or P100 (if outside hood)	Only required if engineering controls fail (e.g., spill cleanup).
Body	Lab Coat (Cotton/Poly blend)	Standard protection; use Tyvek sleeves if handling large (>10g) quantities to prevent cuff contamination.

Handling Protocols & Experimental Workflows

Tautomerism & Reactivity Visualization

Understanding the "ol" vs. "one" form is critical for reactivity. The "one" form (amide-like) is typically less nucleophilic at oxygen, favoring N-alkylation unless specific conditions (e.g., Ag salts) are used.



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Figure 1: Tautomeric equilibrium of **4,5-dibromopyridin-2-ol** and its impact on reactivity profiles.

Standard Reaction Setup (Cross-Coupling Context)

This scaffold is often used in Suzuki or Buchwald-Hartwig couplings. The bromine atoms at C4 and C5 have different electronic environments; C4 is typically more electrophilic due to the para-relationship with the nitrogen.

- Drying: Dry the solid under vacuum (<5 mbar) at 40°C for 4 hours to remove surface moisture, which can quench sensitive catalysts.
- Solvent Choice: Dissolve in anhydrous DMF or DMSO. Avoid alcohols if using strong bases to prevent transesterification or competitive nucleophilic attack.
- Inert Atmosphere: Sparge solvents with Nitrogen or Argon for 15 minutes. Oxygen inhibits Pd-catalysis and promotes oxidative degradation of the pyridone ring.
- Workup:
 - Quench: Slowly add saturated NHCl.
 - Extraction: Use EtOAc/Water. The product may partition into the aqueous phase at high pH due to deprotonation (forming the pyridinololate anion). Adjust pH to ~6-7 to maximize recovery in the organic layer.

Waste Disposal

- Segregation: Dispose of as Halogenated Organic Waste.
- Heavy Metals: If used with Palladium or Copper catalysts, segregate into Heavy Metal Waste streams.
- Do NOT mix with strong oxidizers (e.g., Nitric acid) in waste containers to prevent exothermic evolution of Br gas.

Emergency Response & First Aid

Spill Management (Solid)

- Evacuate the immediate area if dust is airborne.
- Don PPE: Goggles, double nitrile gloves, N95 respirator.
- Containment: Cover spill with a damp paper towel to suppress dust.
- Cleanup: Scoop into a sealable waste container. Wipe surface with 10% acetone followed by soap and water.

First Aid Measures

- Eye Contact: Rinse immediately with water for 15 minutes, lifting eyelids.^[3] The solid is abrasive and chemically irritating.
- Skin Contact: Wash with soap and water.^{[4][2][5]} Do not use ethanol or DMSO, as they may enhance transdermal absorption of the brominated compound.
- Inhalation: Move to fresh air. If wheezing occurs, seek medical attention (suspect bronchospasm).

Storage & Stability

- Conditions: Store at 2–8°C (Refrigerated) or Room Temperature (if verified stable).
- Light Protection: Store in amber vials or wrap containers in foil. Brominated pyridines are photosensitive and will darken over time.
- Hygroscopicity: Keep under inert gas (Argon) if possible. Moisture can induce caking and complicate precise weighing.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 69353, 2,5-Dibromopyridine (Analog Reference). Retrieved from [[Link](#)]

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- Occupational Safety and Health Administration (OSHA).Hazard Communication Standard: Safety Data Sheets. 29 CFR 1910.1200.[6]

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